Assessing the Genotoxicity of Trimethoprim Related Compounds: A Technical Comparison Guide

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Compound of Interest

Compound Name:	*2-Desamino-2-hydroxy trimethoprim*
CAS No.:	*60729-91-1*
Cat. No.:	*B046580*

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Executive Summary: The Antifolate Challenge

Assessing the genotoxicity of Trimethoprim (TMP) and its structural analogs presents a specific toxicological challenge: False Positives due to Thymineless Death.

TMP is a diaminopyrimidine that inhibits dihydrofolate reductase (DHFR). In standard bacterial reverse mutation assays (Ames test), this inhibition depletes the tetrahydrofolate pool, blocking thymidine synthesis. This leads to bacterial cell death or "thymineless mutagenesis" (erroneous repair mechanisms triggered by nucleotide starvation) rather than direct DNA reactivity.

Critical Insight: Standard Ames protocols often misclassify TMP and its impurities as mutagenic. A scientifically robust assessment requires Modified Ames Assays supplemented with thymidine to distinguish true DNA reactivity from folate-depletion artifacts.

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Compound Landscape: Trimethoprim & Key Impurities

The following table outlines the primary compounds of concern, their structural relationship to TMP, and their potential genotoxic alerts.

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Compound Name	EP Impurity	USP Related Compound	Structure/Description	Genotoxic Concern (ICH M7)
Trimethoprim	N/A	N/A	2,4-diamino-5-(3,4,5-trimethoxybenzyl)pyrimidine	Class 5 (Non-mutagenic with thymidine supplementation).
N2-Methyl Trimethoprim	A	--	Methylated amine analog.	Class 3/5 (Alerting structure, requires specific testing).
-Hydroxy Trimethoprim	C	--	Benzylic hydroxylation.	Class 5 (Metabolite-like, generally negative).
4-Amino-5-(3,4,5-trimethoxybenzyl)pyrimidin-2-ol	E	A	Hydrolysis product (O-desamino).	Class 5 (Lacks one amino group; reduced DHFR affinity).
3-Desmethoxy-3-bromo Trimethoprim	F	--	Brominated analog.	Class 3 (Halogenated aromatic; potential alert).
3,4,5-Trimethoxybenzoic acid	J	--	Cleavage product (Benzoic acid derivative).	Class 5 (No structural alerts; building block).

Comparative Methodologies: Performance & Utility

This section compares the three primary methods for assessing TMP impurities, highlighting why standard methods fail and how to correct them.

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Method A: Standard Ames Test (OECD 471)

- Mechanism: Uses S. typhimurium (His-) or E. coli (Trp-) to detect reverse mutations.
- Performance with TMP:High False Positive Rate.
- Why it Fails: TMP inhibits bacterial DHFR. The resulting thymine starvation causes cell death and stress-induced mutagenesis (SOS response), which is scored as a positive result despite no direct interaction with DNA.
- Verdict:NOT RECOMMENDED as a standalone assay for DHFR inhibitors without modification.

Method B: Modified Ames Test (Thymidine Supplemented)

- Mechanism: Standard Ames protocol supplemented with excess thymidine (typically ~50 µg/mL) to bypass the DHFR block.
- Performance with TMP:Accurate.
- Why it Works: Thymidine supplementation prevents thymineless death. Any remaining revertant colonies indicate true DNA reactivity (mutagenesis) rather than metabolic starvation.
- Verdict:GOLD STANDARD for TMP and related impurities.

Method C: In Silico Assessment (QSAR)

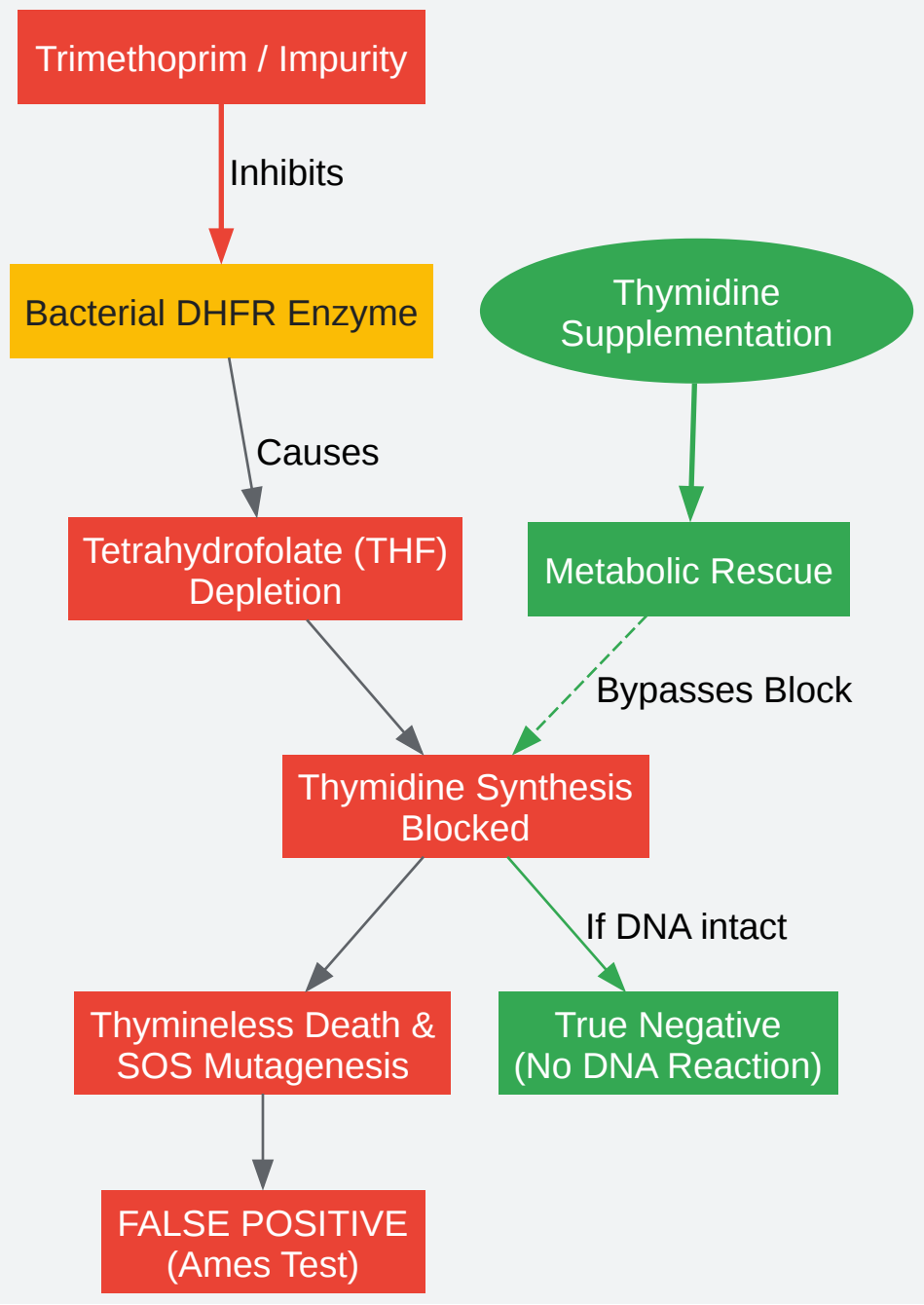
- Mechanism: Computational prediction (e.g., Derek Nexus, CASE Ultra) based on structural alerts (ICH M7).
- Performance with TMP:Variable.
- Why it varies: Many QSAR models flag the diaminopyrimidine moiety as a potential mutagen based on historical false-positive data.

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- Verdict: Useful for initial screening (ICH M7 Step 1), but positive predictions must be overruled by Method B (Modified Ames).

Visualizing the Mechanism of False Positives

The following diagram illustrates the biochemical pathway leading to false positives in standard assays and how thymidine supplementation corrects this.



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Caption: Mechanism of "Thymineless Death" causing false positives in Ames tests and the rescue effect of thymidine supplementation.

Detailed Experimental Protocol: Modified Ames for Antifolates

Objective: To assess the mutagenic potential of TMP impurities while eliminating false positives caused by folate depletion.

Reagents & Materials[1][2][3][4][5][6][7][8][9][10]

- Tester Strains:S. typhimurium TA98, TA100, TA1535, TA1537 (or TA97), and E. coli WP2 uvrA.
- S9 Mix: Aroclor 1254-induced rat liver S9 (10% v/v) for metabolic activation.
- Thymidine Solution: 5 mg/mL stock solution (sterile filtered).
- Test Compound: Dissolved in DMSO.

Protocol Steps

- Preparation of Top Agar:
  - Prepare standard soft agar (0.6% agar, 0.5% NaCl).
  - Crucial Step: Supplement Top Agar with Thymidine to a final concentration of 50 µg/mL (approx. 200 µM).
  - Add trace Histidine/Biotin (for Salmonella) or Tryptophan (for E. coli) as per standard OECD 471.
- Plate Incorporation Method:
  - Tube A: Add 0.1 mL of bacterial culture (1-2 x 10^9 cells/mL).
  - Tube B: Add 0.5 mL of S9 mix (or phosphate buffer for -S9).

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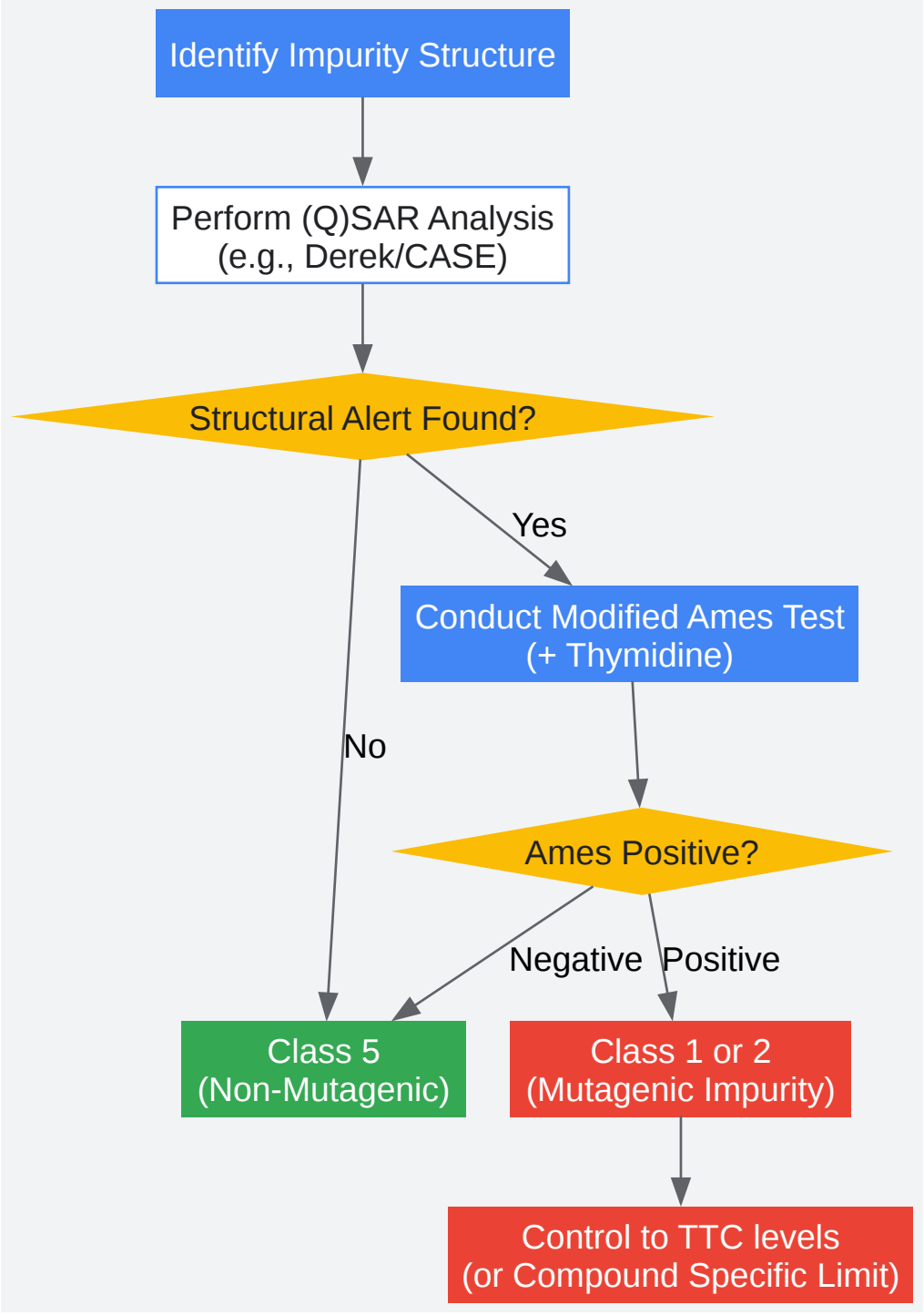
- Tube C: Add 0.1 mL of Test Compound solution (5 dose levels, e.g., 313, 625, 1250, 2500, 5000 µ g/plate).
- Combine A, B, and C into 2.0 mL of Thymidine-Supplemented Top Agar (45°C).
- Vortex briefly and pour onto Minimal Glucose Agar plates.

- Incubation:
  - Incubate inverted plates at 37°C for 48–72 hours.
- Scoring & Interpretation:
  - Count revertant colonies.[1][2][3][4]
  - Background Check: Ensure the spontaneous reversion rate is normal (thymidine should not inhibit background growth).
  - Positive Criteria: A dose-dependent increase >2-fold (TA98/TA100) or >3-fold (TA1535/1537) over solvent control.
  - Validity: If cytotoxicity is observed (thinning of background lawn) despite thymidine, the dose is too high.

ICH M7 Assessment Workflow

The following workflow guides the decision-making process for classifying TMP impurities.

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Caption: ICH M7 Decision Tree for Trimethoprim Impurities.

Data Summary: Expected Results

Comparison of theoretical results for Trimethoprim (API) in different assay conditions.

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Assay Condition	Revertant Colonies (TA100)	Interpretation
Standard Ames (-S9)	Increased (~3-4x)	False Positive (Thymineless death artifact).
Standard Ames (+S9)	Increased (~2-3x)	False Positive (Artifact persists).
Modified Ames (+Thymidine)	Baseline (Control Level)	Negative (True Non-mutagenic profile).
In Vitro Micronucleus	Positive (High Dose)	False Positive (Clastogenicity due to folate stress).
In Vivo Micronucleus	Negative	Negative (Systemic folate levels prevent damage).

Conclusion

For Trimethoprim and its related compounds, Standard Ames data is unreliable. Researchers must utilize the Modified Ames protocol with thymidine supplementation to generate data compliant with ICH M7 Class 5 designation. Without this modification, impurities may be unnecessarily classified as Class 3 (Alerting) or Class 2 (Mutagenic), leading to overly restrictive control limits.

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